

Personal protective equipment for handling 3-Formyl Nevirapine

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Compound of Interest

Compound Name: 3-Formyl Nevirapine

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Essential Safety and Handling Guide for 3- Formyl Nevirapine

This guide provides crucial safety and logistical information for the handling and disposal of **3-Formyl Nevirapine** (CAS No. 174532-77-5). The following procedures are based on the safety data for the parent compound, Nevirapine, and should be considered the minimum safety standards. Given the presence of a formyl (aldehyde) group, **3-Formyl Nevirapine** may exhibit unique reactivity or toxicity, warranting a cautious approach.

Hazard Identification and Classification

While a specific Safety Data Sheet (SDS) for **3-Formyl Nevirapine** is not readily available, the parent compound, Nevirapine, is classified with the following hazards. It is prudent to assume **3-Formyl Nevirapine** carries similar risks.

GHS Hazard Statements for Nevirapine:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.[1]
- H317: May cause an allergic skin reaction.[2]
- H319: Causes serious eye irritation.[1]



- H335: May cause respiratory irritation.[1]
- H373: May cause damage to organs through prolonged or repeated exposure.

Precautionary Statements:

- P260: Do not breathe dust/fume/gas/mist/vapors/spray.[2]
- P264: Wash face, hands, and any exposed skin thoroughly after handling.[1][2]
- P270: Do not eat, drink or smoke when using this product.[1]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][2]
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[1]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
- P501: Dispose of contents/container to an approved waste disposal plant.[2]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to minimize exposure when handling **3-Formyl Nevirapine**.



Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side- shields or goggles.	Protects against splashes and dust.
Hand Protection	Chemical-resistant gloves (e.g., butyl rubber, nitrile rubber).	Prevents skin contact and potential irritation or allergic reactions.
Skin and Body Protection	Laboratory coat, long-sleeved clothing. Consider impervious clothing for larger quantities.	Minimizes skin exposure to dust and splashes.
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator may be required for operations generating dust or aerosols.	Prevents inhalation of the compound, which may cause respiratory irritation.

Safe Handling and Storage

Engineering Controls:

- Work in a well-ventilated laboratory, preferably within a chemical fume hood, especially when handling the solid form or preparing solutions.
- Ensure an eyewash station and safety shower are readily accessible.[1]

Handling Procedures:

- Read and understand the Safety Data Sheet for Nevirapine before commencing any work.
- Avoid generating dust. Use appropriate weighing techniques (e.g., weighing boats, enclosed balance).
- Wash hands thoroughly after handling and before leaving the laboratory.[1]
- Do not eat, drink, or smoke in the laboratory.[1]

Storage:



- Store in a tightly closed container in a cool, dry, and well-ventilated area. A recommended storage temperature is between 2-8°C.
- · Keep away from strong oxidizing agents.

Spill and Emergency Procedures

Spill Response:

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent further spread of the spill. For solid spills, carefully sweep up the material to avoid creating dust. For liquid spills, absorb with an inert material (e.g., vermiculite, sand).
- Collect: Place the spilled material and absorbent into a sealed, labeled container for disposal.
- Decontaminate: Clean the spill area with an appropriate solvent (e.g., soap and water, or as recommended by your institution's safety office), followed by a water rinse.
- Dispose: Dispose of all contaminated materials as hazardous waste.

First Aid Measures:

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a poison control center or seek medical attention immediately.
- If on Skin: Remove contaminated clothing. Wash skin thoroughly with soap and water. If skin irritation or rash occurs, seek medical advice.[1][2]
- If in Eyes: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[1]
- If Inhaled: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[1]



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Disposal Plan

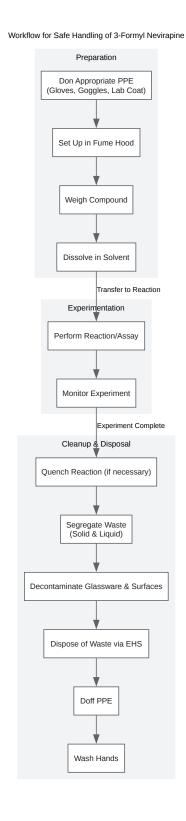
All waste containing **3-Formyl Nevirapine** must be treated as hazardous chemical waste.

- Solid Waste: Collect all solid waste (e.g., contaminated gloves, weighing paper, paper towels) in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all liquid waste (e.g., unused solutions, rinsates) in a dedicated, sealed, and clearly labeled hazardous waste container. Do not dispose of down the drain.
- Disposal: All hazardous waste must be disposed of through your institution's environmental health and safety office in accordance with local, state, and federal regulations.

Experimental Workflow for Handling 3-Formyl Nevirapine

The following diagram outlines the standard workflow for safely handling **3-Formyl Nevirapine** in a laboratory setting.





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Caption: Safe handling workflow for **3-Formyl Nevirapine**.



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